

# Essential Safety and Operational Guide for 2-Chloro-4-(methylsulfonyl)aniline

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## Compound of Interest

Compound Name: 2-Chloro-4-(methylsulfonyl)aniline

Cat. No.: B078536

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-4-(methylsulfonyl)aniline** (CAS No. 13244-35-4). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Chemical Safety and Hazard Information

**2-Chloro-4-(methylsulfonyl)aniline** is a chemical compound that requires careful handling due to its potential health hazards. It is primarily used for research and development purposes. [1][2] Key hazards associated with this compound are summarized below.

Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[3]
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.[1][3]
Specific target organ toxicity, single exposure (Category 3)	May cause respiratory irritation.[3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Chloro-4-(methylsulfonyl)aniline** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-impermeable gloves	Nitrile or butyl rubber gloves are recommended.[4][5] Change gloves every 30-60 minutes or immediately if contaminated or damaged.[6]
Eye and Face Protection	Safety goggles or a face shield	Must be worn whenever there is a risk of splashing.[6] Standard eyeglasses are not sufficient.
Skin and Body Protection	Protective clothing	A lab coat with a closed front, long sleeves, and tight-fitting cuffs is required.[6]
Respiratory Protection	NIOSH-approved respirator	Use if ventilation is inadequate or if dusts/aerosols are generated.[7]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

## Step-by-Step Handling and Experimental Protocol

- Preparation and Area Setup:
  - Ensure a well-ventilated work area, preferably a chemical fume hood.[8]
  - Confirm that a safety shower and eyewash station are readily accessible.[7]
  - Cover the work surface with an absorbent, disposable material.

- Donning PPE:
  - Put on all required PPE as specified in the table above before handling the chemical.
- Chemical Handling:
  - Avoid direct contact with the chemical.[9]
  - Do not breathe in dust or vapors.[7][9]
  - Weigh and handle the solid chemical in a manner that minimizes dust generation.
  - If creating a solution, add the solid to the solvent slowly.
- Post-Handling and Cleanup:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[1][3]
  - Decontaminate all surfaces and equipment used.
  - Carefully remove and dispose of contaminated disposable materials in a designated hazardous waste container.
  - Remove and wash contaminated clothing before reuse.[9]

## Disposal Plan

All waste containing **2-Chloro-4-(methylsulfonyl)aniline** must be treated as hazardous waste.

- Waste Segregation:
  - Collect all solid waste, including contaminated gloves, wipes, and weighing papers, in a clearly labeled, sealed container for hazardous solid waste.
  - Collect all liquid waste, including reaction residues and solvent washes, in a separate, clearly labeled, sealed container for hazardous liquid waste.
- Container Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**2-Chloro-4-(methylsulfonyl)aniline**," and the associated hazards (e.g., "Toxic," "Irritant").
- Storage of Waste:
  - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[9]
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through a licensed environmental waste management company, in accordance with all local, regional, and national regulations.[7]
  - [9] Do not discharge the chemical into drains or the environment.[1]

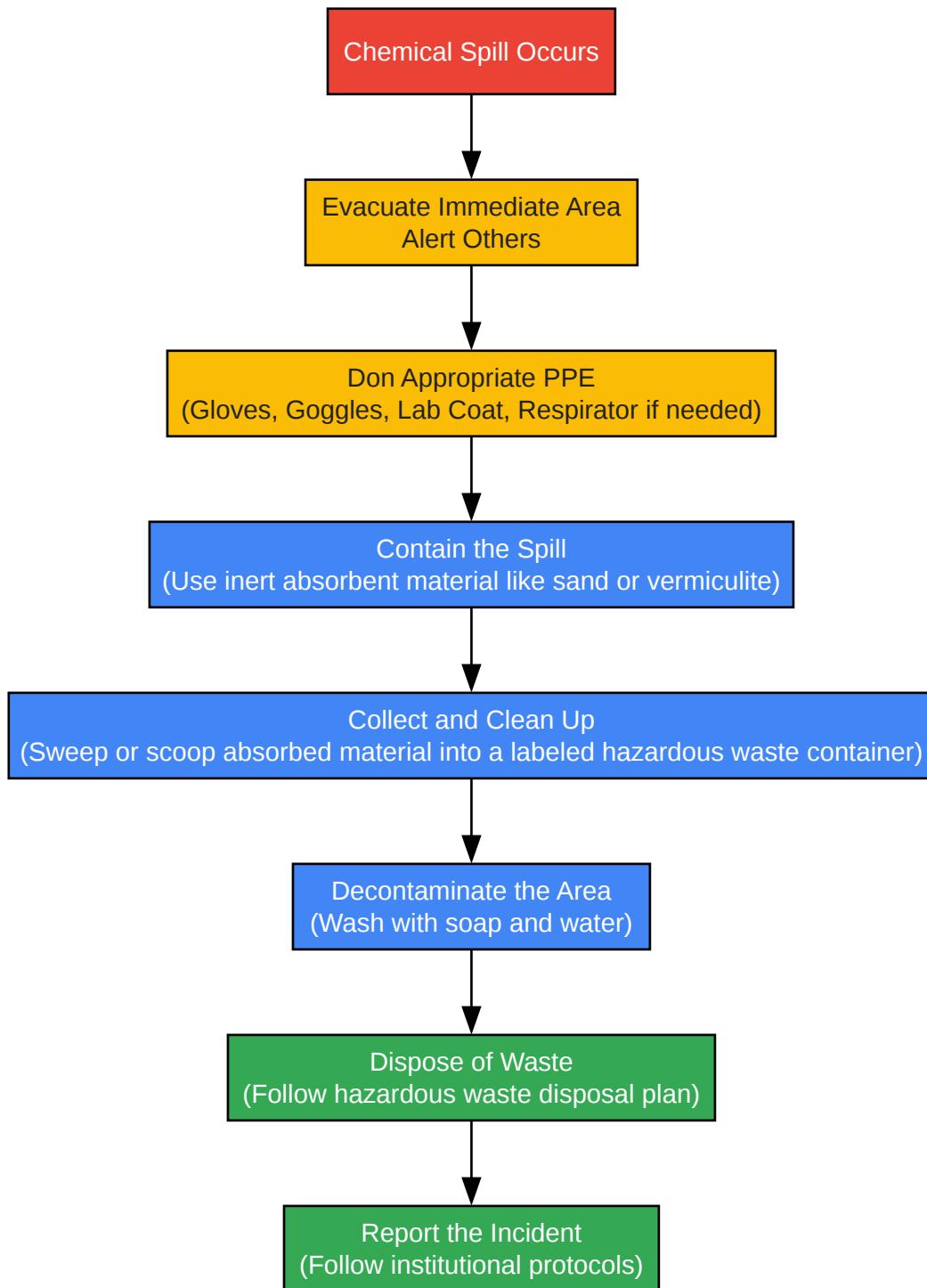
## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[3][9] Remove contact lenses if present and easy to do. Continue rinsing.[1][9] Seek immediate medical attention.[9]
Skin Contact	Take off immediately all contaminated clothing. [10] Wash off with soap and plenty of water.[1] [3] Seek medical attention if irritation persists.[9]
Inhalation	Move the person to fresh air.[1][9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][9] Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[9] [11] Never give anything by mouth to an unconscious person.[3][9] Seek immediate medical attention.[9]

## Chemical Spill Workflow

The following diagram outlines the procedural flow for managing a spill of **2-Chloro-4-(methylsulfonyl)aniline**.



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Caption: Workflow for handling a chemical spill.

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## References

- 1. 2-CHLORO-4-(METHYLSULFONYL)ANILINE - Safety Data Sheet [chemicalbook.com]
- 2. 13244-35-4 2-Chloro-4-(methylsulfonyl)aniline AKSci 5972AA [aksci.com]
- 3. angenechemical.com [angenechemical.com]
- 4. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 5. store.safety-kleen.com [store.safety-kleen.com]
- 6. pppmag.com [pppmag.com]
- 7. fishersci.com [fishersci.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Chloro-4-(methylsulfonyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b078536#personal-protective-equipment-for-handling-2-chloro-4-methylsulfonyl-aniline>

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